

Proper Disposal and Handling of Enpp-1-IN-13: A Procedural Guide

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Compound of Interest

Compound Name: *Enpp-1-IN-13*

Cat. No.: *B12402652*

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This document provides essential safety and logistical information for the proper handling and disposal of **Enpp-1-IN-13**, a potent ectonucleotide pyrophosphatase/phosphodiesterase (ENPP) inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard regulations.

Chemical and Physical Properties

A summary of the key quantitative data for **Enpp-1-IN-13** is presented below. This information is crucial for safe handling, storage, and emergency procedures.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₂₂ ClN ₅ OS	[1]
Molecular Weight	512.03 g/mol	[1]
IC ₅₀ (ENPP1)	1.29 μM	[1][2]
IC ₅₀ (ENPP3)	20.2 μM	[1][2]
CAS Number	2417022-19-4	[1]
Storage	Store at -20°C for up to 1 year or at -80°C for up to 2 years.	[3]
Solubility	Soluble in DMSO.	[3][4]

Operational and Disposal Plans

Adherence to the following step-by-step procedures is mandatory for all personnel handling **Enpp-1-IN-13**.

Personal Protective Equipment (PPE)

A comprehensive understanding and use of personal protective equipment are the first line of defense against accidental exposure.

- Eye Protection: Chemical safety goggles are required at all times when handling **Enpp-1-IN-13**.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn.
- Respiratory Protection: A NIOSH/MSHA-approved respirator is necessary to avoid inhalation. [5]
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[5]

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.^[5]
- **Avoid Inhalation:** Handle in a well-ventilated area or with a fume hood to avoid inhaling dust or fumes.^[5]
- **Storage Conditions:** Store the compound in a tightly sealed container in a cool, dry place, protected from light and heat.^[5] Recommended storage is at -20°C for short-term and -80°C for long-term stability.^[3]

Accidental Release Measures

In the event of a spill or accidental release, follow these procedures immediately:

- **Evacuate:** Evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Wear full protective equipment, including a self-contained breathing apparatus.^[5]
- **Cleanup:** Use an absorbent material to contain the spill. Suitable extinguishing agents for fire are water spray, carbon dioxide, dry chemical powder, or foam.^[5]

Disposal Procedures

Dispose of **Enpp-1-IN-13** and any contaminated materials in accordance with all applicable country, federal, state, and local regulations.^[5] As this substance is considered non-hazardous for transport, standard chemical waste disposal protocols should be followed.^[5]

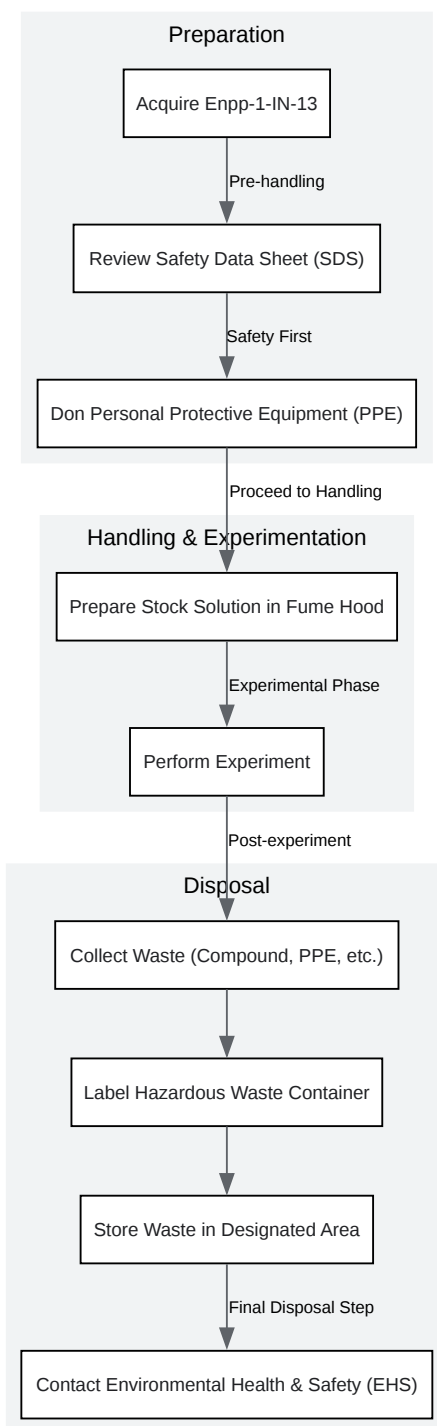
- **Waste Collection:** Collect all waste material (unused compound, contaminated PPE, and cleaning materials) in a designated, labeled hazardous waste container.
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.

- Documentation: Maintain a record of the disposed of materials.

Experimental Workflow and Safety

The following diagram illustrates the standard workflow for handling **Enpp-1-IN-13** in a research setting, incorporating the key safety and disposal steps.

Enpp-1-IN-13 Handling and Disposal Workflow



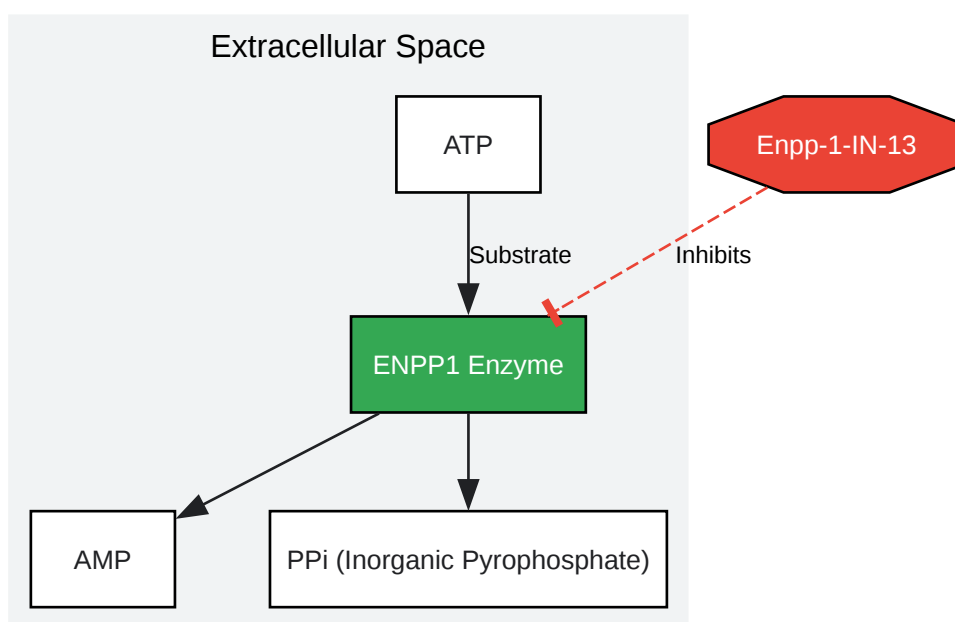
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Caption: Workflow for safe handling and disposal of **Enpp-1-IN-13**.

Signaling Pathway Inhibition

Enpp-1-IN-13 is an inhibitor of the ENPP1 signaling pathway. The simplified diagram below illustrates the point of inhibition.

Simplified ENPP1 Signaling Pathway Inhibition



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Caption: Inhibition of ENPP1 by **Enpp-1-IN-13**.

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